

Application Notes and Protocols for Nlrp3-IN-6 in Cell Culture

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Compound of Interest

Compound Name: *Nlrp3-IN-6*

Cat. No.: *B12396303*

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These application notes provide detailed protocols for the use of **Nlrp3-IN-6**, a selective inhibitor of the NLRP3 inflammasome, in cell culture experiments. The information is intended to guide researchers in accurately assessing the efficacy and mechanism of action of this compound in relevant cellular models.

Introduction

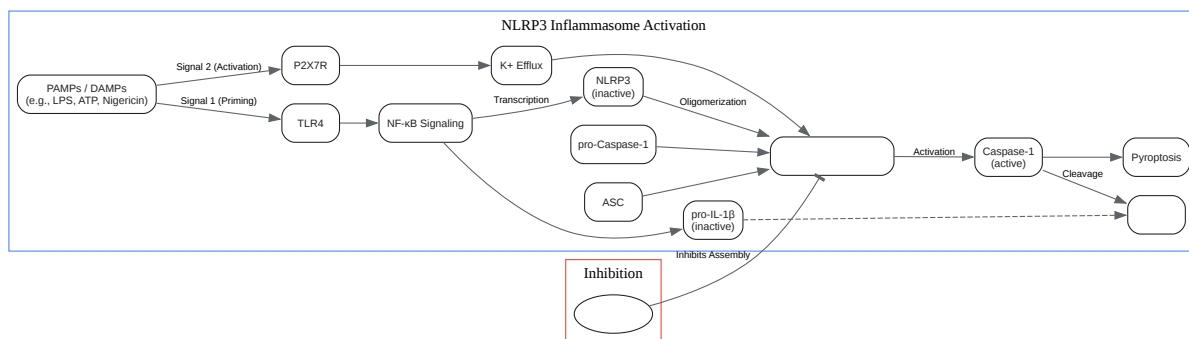
The NLRP3 inflammasome is a multi-protein complex that plays a crucial role in the innate immune response by activating caspase-1 and subsequently processing the pro-inflammatory cytokines interleukin-1 β (IL-1 β) and IL-18. Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory diseases. **Nlrp3-IN-6** (also referred to as Compound 34) has been identified as a potent and selective inhibitor of the NLRP3 inflammasome, targeting its assembly and activation.[1][2] This document outlines the necessary protocols for utilizing **Nlrp3-IN-6** in cell culture-based assays to study its inhibitory effects.

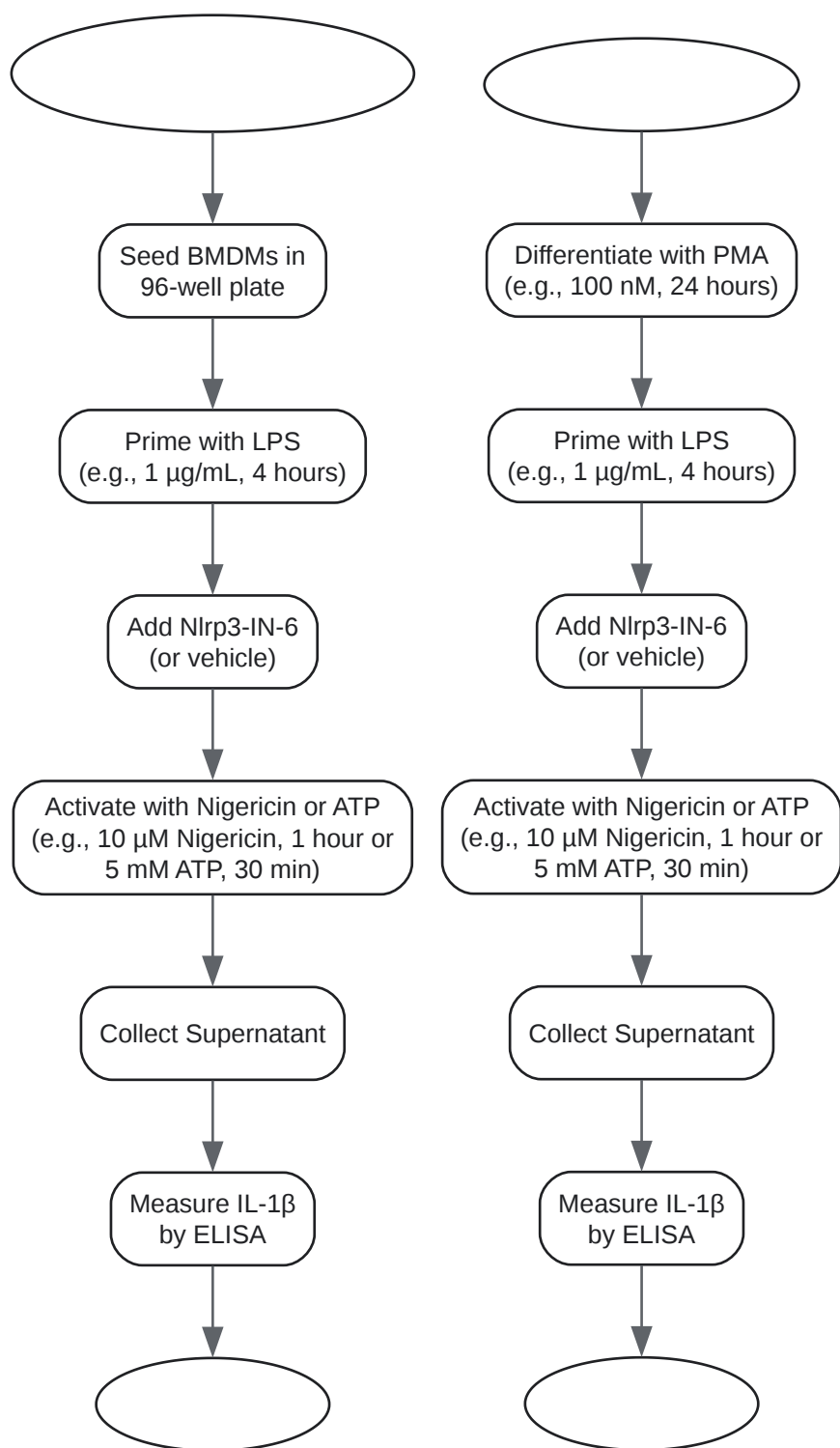
Data Presentation

Table 1: In Vitro Activity of Nlrp3-IN-6

Compound	Cell Line	Assay	Activator(s)	Readout	IC ₅₀ (μM)	Reference
Nlrp3-IN-6 (Compound 34)	Bone Marrow-Derived Macrophages (BMDMs)	NLRP3 Inhibition	LPS + Nigericin	IL-1β release	0.89	Zuo D, et al. 2022
Nlrp3-IN-6 (Compound 34)	Bone Marrow-Derived Macrophages (BMDMs)	NLRP3 Inhibition	LPS + ATP	IL-1β release	1.02	Zuo D, et al. 2022

Signaling Pathway Diagram





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References

- 1. Design and synthesis of an N-benzyl 5-(4-sulfamoylbenzylidene-2-thioxothiazolidin-4-one scaffold as a novel NLRP3 inflammasome inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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